

What is Ethyl acetoacetate-d5?

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Compound of Interest

Compound Name: Ethyl acetoacetate-d5

Cat. No.: B12403581

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An In-Depth Technical Guide to **Ethyl Acetoacetate-d5**

Introduction

Ethyl acetoacetate-d5 is the deuterated form of ethyl acetoacetate, where five hydrogen atoms have been replaced by deuterium isotopes.[1] Its chemical name is Butanoic-2,2,4,4,4-d5 acid, 3-oxo-, ethyl ester.[2] This isotopic labeling makes it a valuable tool in various scientific and research applications, particularly as an internal standard for quantitative analysis and as a tracer in metabolic studies.[1] The deuterium substitution provides a distinct mass difference from the endogenous, non-labeled compound without significantly altering its chemical properties, which is ideal for mass spectrometry-based quantification.[1][3] Deuteration has also gained attention for its potential to influence the pharmacokinetic and metabolic profiles of drugs.[4]

The non-labeled form, ethyl acetoacetate, is an ester widely used as an intermediate in the synthesis of a variety of compounds and is also known to be an inhibitor of bacterial biofilm.[1][4]

Chemical and Physical Properties

The fundamental properties of **Ethyl acetoacetate-d5** are crucial for its application in experimental settings.

Property	Value	Reference(s)
CAS Number	55514-60-8	[2][4]
Molecular Formula	C ₆ H ₅ D ₅ O ₃	[2][4]
Molecular Weight	135.17 g/mol	[2][4]
Appearance	Colorless to light yellow liquid	[2]
Synonyms	Ethyl Acetoacetate-2,2,4,4,4-d ₅ , ethyl 3-oxo(² H ₅)butanoate	[5]
Purity (GC)	99.22%	[2]
Isotopic Enrichment	98.86%	[2]

Storage and Stability

Proper storage is critical to maintain the integrity of the compound.

Condition	Duration	Reference(s)
Pure Form (-20°C)	3 years	[2]
Pure Form (4°C)	2 years	[2]
In Solvent (-80°C)	6 months	[2]
In Solvent (-20°C)	1 month	[2]

Synthesis Pathway

The standard laboratory synthesis for the non-deuterated ethyl acetoacetate is the Claisen condensation of ethyl acetate.[6][7] The synthesis of the deuterated analog would follow a similar pathway using deuterated ethyl acetate. Two moles of the starting ester condense to form one mole of ethyl acetoacetate and one mole of ethanol.[6]

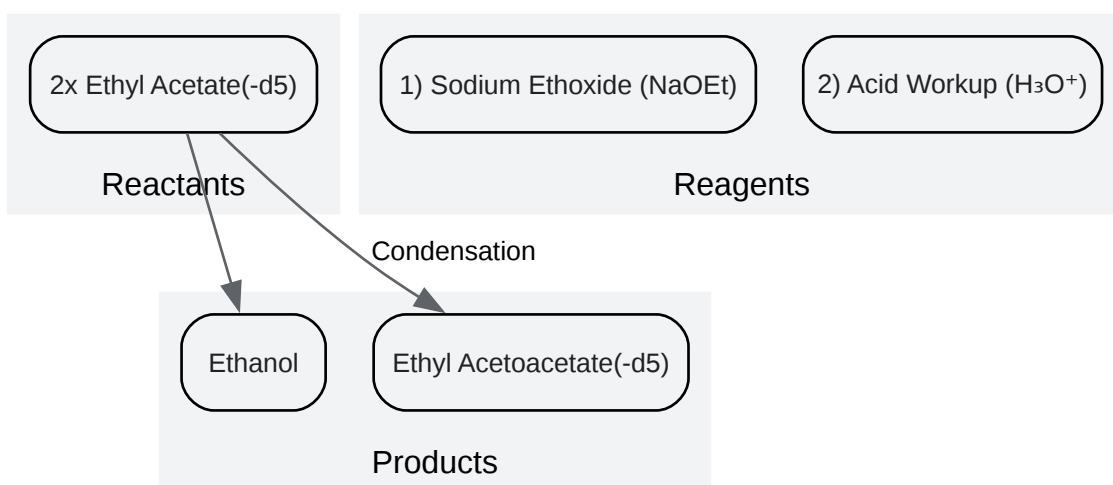


Figure 1: Claisen Condensation for Ethyl Acetoacetate Synthesis

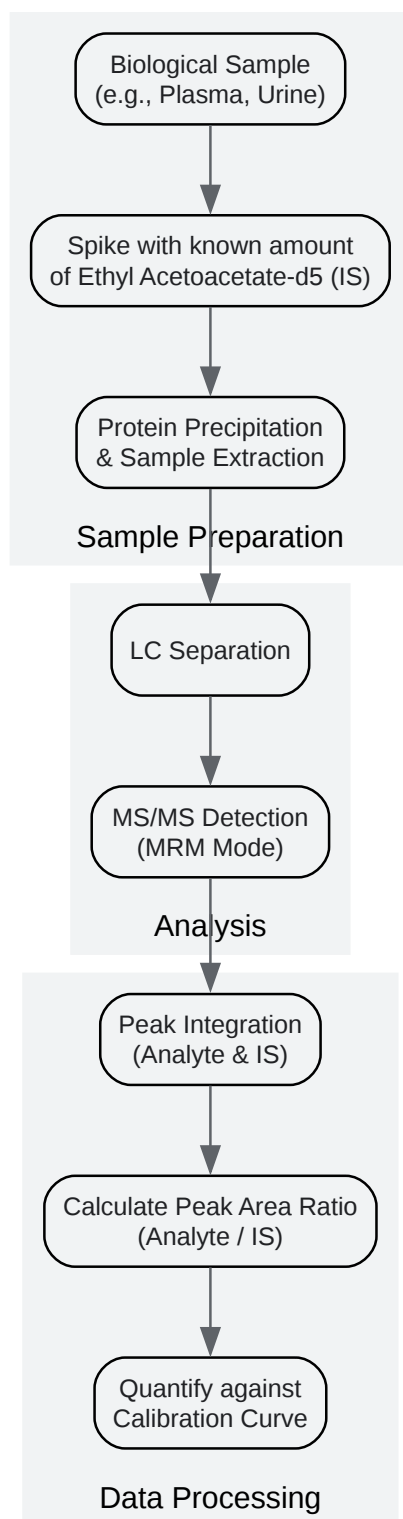


Figure 2: Workflow for LC-MS/MS Quantification

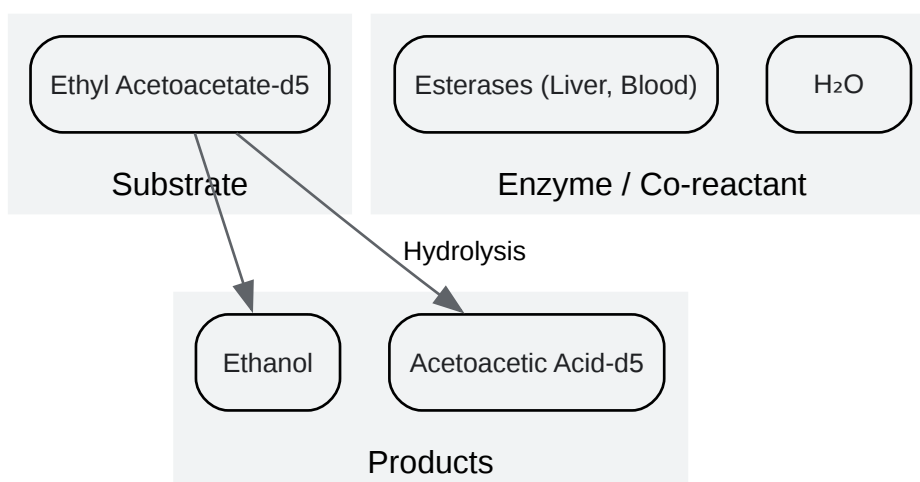


Figure 3: Metabolic Hydrolysis Pathway

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